

Application Notes and Protocols for ATC0065 in Murine Behavioral Studies

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Compound of Interest

Compound Name: ATC0065

Cat. No.: B1665809

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **ATC0065**, a potent and orally active melanin-concentrating hormone receptor 1 (MCHR1) antagonist, in behavioral studies with mice. The protocols and data presented are intended to facilitate the design and execution of experiments investigating the anxiolytic and antidepressant-like effects of this compound.

Compound Information

Compound Name	ATC0065
Full Name	N2-[cis-4-({2-[4-bromo-2-(trifluoromethoxy)phenyl]ethyl}amino)cyclohexyl]-N4,N4-dimethylquinazoline-2,4-diamine dihydrochloride
Target	Melanin-Concentrating Hormone Receptor 1 (MCHR1) Antagonist
Reported Effects	Anxiolytic-like and Antidepressant-like
Administration	Oral (p.o.)

Dosage and Administration

Quantitative data from preclinical studies for **ATC0065** are summarized below. Dosages should be optimized for specific mouse strains and experimental conditions.

Parameter	Details	Reference
Route of Administration	Oral (p.o.)	[1]
Vehicle	0.5% methylcellulose solution	[1]
Effective Dose Range (Antidepressant-like effects)	3 - 30 mg/kg	[1]
Effective Dose Range (Anxiolytic-like effects)	10 - 30 mg/kg	[1]
Administration Time	60 minutes prior to behavioral testing	[1]

Experimental Protocols

Detailed methodologies for key behavioral assays are provided below. These protocols are based on standard procedures and should be adapted to specific laboratory conditions.

Forced Swim Test (FST) for Antidepressant-like Activity

The FST is a widely used assay to screen for antidepressant-like activity. The test is based on the observation that animals will cease to struggle and adopt an immobile posture when placed in an inescapable container of water. Antidepressant compounds reduce the time of immobility.

Materials:

- Glass beakers (25 cm height, 10 cm diameter)
- Water (23-25°C)
- **ATC0065**
- Vehicle (0.5% methylcellulose)
- Stopwatch

- Video recording system (optional)

Procedure:

- Administer **ATC0065** (3-30 mg/kg, p.o.) or vehicle 60 minutes before the test.^[1]
- Fill the beakers with water to a depth of 15 cm.
- Gently place each mouse into a beaker.
- The test duration is typically 6 minutes. The last 4 minutes of the session are scored for immobility.
- A mouse is considered immobile when it remains floating with only minor movements necessary to keep its head above water.
- After the test, remove the mice, dry them with a towel, and return them to their home cages.
- Record the duration of immobility for each animal.

Elevated Plus Maze (EPM) for Anxiolytic-like Activity

The EPM is a widely used test to assess anxiety-like behavior in rodents. The maze consists of two open arms and two enclosed arms. Anxiolytic compounds increase the time spent in and the number of entries into the open arms.

Materials:

- Elevated plus maze apparatus (typically 50 cm above the floor)
- **ATC0065**
- Vehicle (0.5% methylcellulose)
- Stopwatch
- Video tracking software

Procedure:

- Administer **ATC0065** (10-30 mg/kg, p.o.) or vehicle 60 minutes before the test.^[1]
- Place the mouse in the center of the maze, facing one of the enclosed arms.
- Allow the mouse to explore the maze for a 5-minute session.
- Record the number of entries into and the time spent in the open and closed arms.
- An arm entry is defined as all four paws entering the arm.
- After each trial, clean the maze with 70% ethanol to remove any olfactory cues.

Stress-Induced Hyperthermia (SIH) for Anxiolytic-like Activity

The SIH test is based on the principle that stressful stimuli can induce a transient rise in body temperature in rodents. Anxiolytic drugs can attenuate this stress-induced temperature increase.

Materials:

- Rectal thermometer
- **ATC0065**
- Vehicle (0.5% methylcellulose)
- Animal cages

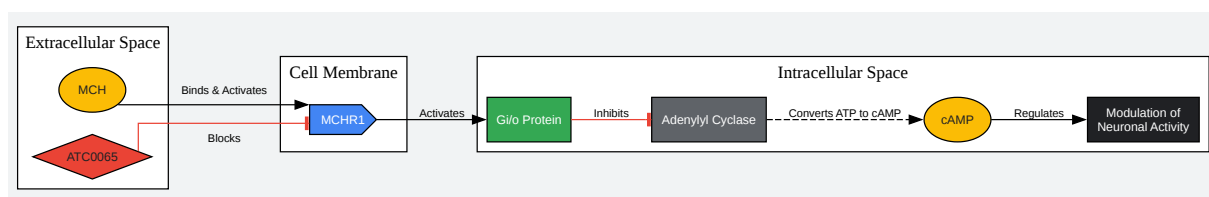
Procedure:

- Measure the basal rectal temperature (T1) of each mouse.
- Immediately after the first measurement, administer **ATC0065** (10-30 mg/kg, p.o.) or vehicle.^[1]
- Return the mice to their home cages.

- 60 minutes after drug administration, measure the rectal temperature again (T2). The stress of the initial temperature measurement and the injection serves as the stressor.
- The stress-induced hyperthermia is calculated as the difference between T2 and T1 ($\Delta T = T2 - T1$).
- Anxiolytic activity is indicated by a reduction in ΔT in the drug-treated group compared to the vehicle-treated group.

Mechanism of Action and Signaling Pathway

ATC0065 acts as an antagonist at the Melanin-Concentrating Hormone Receptor 1 (MCHR1). MCHR1 is a G-protein coupled receptor (GPCR) predominantly expressed in the brain. The binding of the endogenous ligand, melanin-concentrating hormone (MCH), to MCHR1 typically leads to the activation of inhibitory G-proteins (Gi/o), which in turn inhibit adenylyl cyclase, decrease intracellular cyclic AMP (cAMP) levels, and modulate ion channel activity. By blocking this interaction, **ATC0065** is thought to disinhibit downstream signaling pathways, ultimately leading to its anxiolytic and antidepressant-like effects.

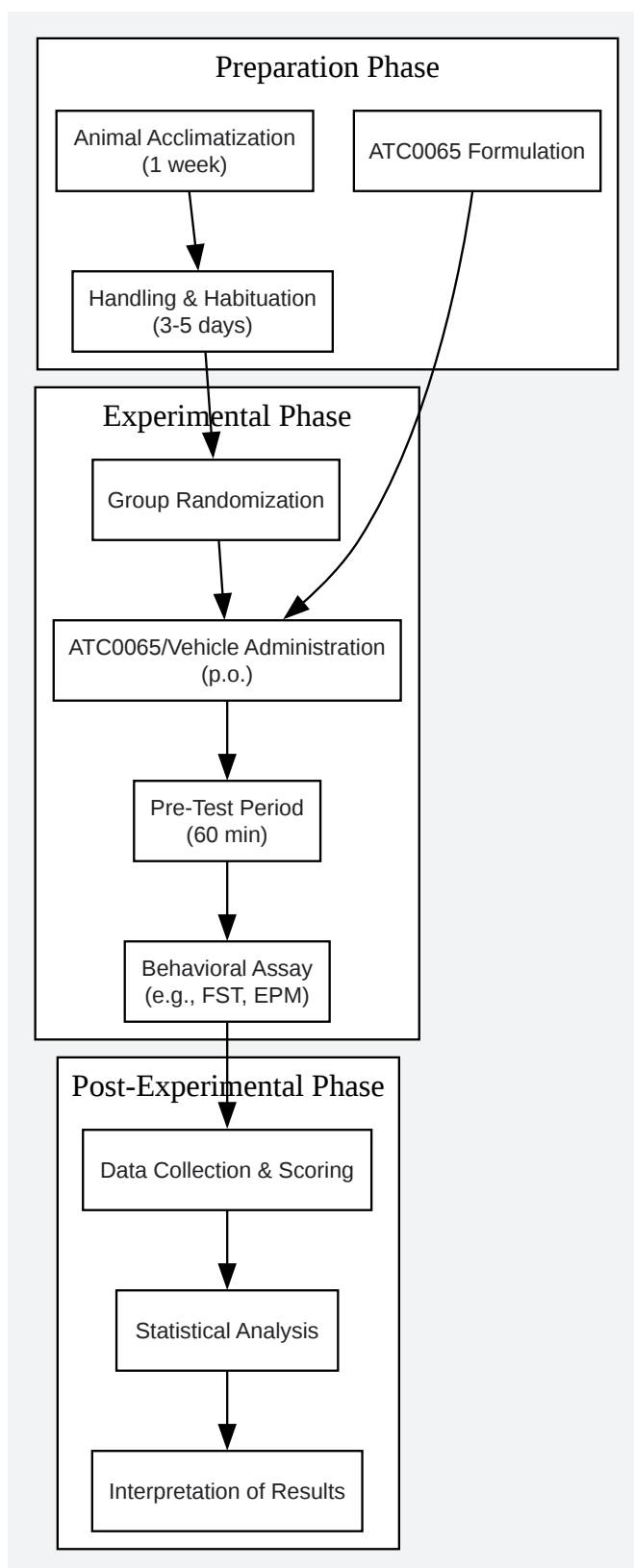


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Caption: MCHR1 signaling and antagonism by **ATC0065**.

Experimental Workflow

A general workflow for conducting behavioral studies with **ATC0065** is outlined below.



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Caption: General workflow for **ATC0065** behavioral studies.

Important Considerations

- **Animal Welfare:** All experiments should be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.
- **Habituation:** Proper habituation of the animals to the experimental environment and handling procedures is crucial to minimize stress and obtain reliable data.
- **Controls:** Always include a vehicle-treated control group to account for any effects of the administration procedure.
- **Blinding:** Whenever possible, the experimenter should be blind to the treatment conditions to avoid bias in behavioral scoring.
- **Locomotor Activity:** It is advisable to assess the effect of **ATC0065** on spontaneous locomotor activity to rule out confounding effects of sedation or hyperactivity on the results of the primary behavioral assays.[1] **ATC0065** has been reported not to affect spontaneous locomotor activity in rats.[1]

By following these guidelines and protocols, researchers can effectively utilize **ATC0065** as a tool to investigate the role of the MCHR1 system in the regulation of mood and anxiety-related behaviors in mice.

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References

- 1. Anxiolytic- and antidepressant-like profile of ATC0065 and ATC0175: nonpeptidic and orally active melanin-concentrating hormone receptor 1 antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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